

Application Notes and Protocols for Trihexyltetradecylphosphonium Chloride in Enhanced Oil Recovery

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Compound of Interest

Compound Name: Trihexyltetradecylphosphonium

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Introduction

Trihexyltetradecylphosphonium chloride, a phosphonium-based ionic liquid, has emerged as a promising surfactant for chemical enhanced oil recovery (EOR) applications.^{[1][2]} Its unique properties, including high thermal stability and effectiveness in reducing interfacial tension (IFT) between oil and water, make it a candidate for mobilizing residual oil trapped in reservoirs.^[3] This document provides detailed application notes and experimental protocols for evaluating the efficacy of **trihexyltetradecylphosphonium** chloride in surfactant flooding operations.

Surfactant flooding is a chemical EOR technique that involves injecting a surfactant solution into the reservoir to lower the interfacial tension between the crude oil and the injection fluid, thereby improving the mobility of the trapped oil.^[1] **Trihexyltetradecylphosphonium** chloride has been shown to form Winsor type III microemulsions, which are associated with ultra-low interfacial tensions and are highly desirable for efficient oil recovery.^{[1][2]}

Key Applications and Mechanisms

The primary application of **trihexyltetradecylphosphonium** chloride in EOR is to reduce oil-water interfacial tension, a critical factor in mobilizing residual oil. Its mechanism of action involves:

- **Adsorption at the Oil-Water Interface:** The amphiphilic nature of the **trihexyltetradecylphosphonium** cation allows it to accumulate at the oil-water interface, reducing the IFT.
- **Microemulsion Formation:** It can form a stable middle-phase microemulsion (Winsor Type III) that contains significant amounts of both oil and water, leading to a dramatic reduction in IFT. [1][2] This is a key mechanism for achieving high oil recovery.
- **Wettability Alteration:** While not as extensively studied for this specific ionic liquid, surfactants can alter the wettability of the reservoir rock, making it more water-wet and facilitating oil release.

Quantitative Data Summary

The following tables summarize key quantitative data for **trihexyltetradecylphosphonium** chloride and a structurally similar phosphonium ionic liquid, tributyl(tetradecyl)phosphonium chloride, in EOR-related studies.

Table 1: Interfacial Tension (IFT) of **Trihexyltetradecylphosphonium** Chloride Systems

System Components	Temperature (°C)	Interfacial Tension (mN/m)	Reference
Water-Dodecane with [P ₆₆₆₁₄]Cl	25	0.3 - 1.4	[1]
Water-Dodecane with [P ₆₆₆₁₄]Cl	75	0.1 (microemulsion-oil), 0.4 (microemulsion-water)	[4]
Brine-Dodecane with [P ₆₆₆₁₄]Cl	75	0.09 (microemulsion-oil), 0.7 (microemulsion-water)	[4]

Table 2: Core Flooding Performance of a Phosphonium Ionic Liquid Surfactant Formulation

Note: Data for a similar ionic liquid, tributyl(tetradecyl)phosphonium chloride ([P₄₄₄₁₄]Cl), is presented here as a proxy due to the limited availability of detailed core flooding data for

trihexyltetradecylphosphonium chloride.

Parameter	Value	Reference
Ionic Liquid	Tributyl(tetradecyl)phosphonium chloride	[5][6]
Formulation	4000 ppm [P ₄₄₄₁₄]Cl, 4 wt% NaCl, 5000 ppm NaOH	[5][6]
Crude Oil	Saharan Crude	[5]
Initial IFT (Water-Crude Oil)	19.2 mN/m	[5][6]
Final IFT with Formulation	0.1 mN/m	[5][6]
Injection Rate	2 mL/min	[5]
Temperature	Room Temperature	[5]
Additional Oil Recovery	~8% of Original Oil in Place (OOIP)	[6]

Experimental Protocols

Detailed methodologies for key experiments are provided below to guide researchers in the evaluation of **trihexyltetradecylphosphonium** chloride for EOR applications.

Protocol 1: Phase Behavior Study (Winsor Type Microemulsion Identification)

Objective: To determine the phase behavior of the **trihexyltetradecylphosphonium** chloride-oil-brine system and identify the optimal conditions for forming a Winsor Type III microemulsion.

Materials:

- **Trihexyltetradecylphosphonium** chloride
- Crude oil or a model oil (e.g., dodecane)
- Brine of varying salinities (e.g., 1-10 wt% NaCl)

- Graduated glass pipettes or burettes
- Sealed glass tubes or vials
- Thermostatic bath
- Vortex mixer

Procedure:

- Prepare a stock solution of **trihexyltetradecylphosphonium** chloride in deionized water.
- In a series of sealed glass tubes, add varying ratios of the ionic liquid solution, brine, and oil. A typical starting point is a 1:1 oil-to-brine ratio.
- Vary the concentration of the ionic liquid and the salinity of the brine across the series of tubes.
- Securely cap the tubes and gently agitate them using a vortex mixer for 2-3 minutes to ensure thorough mixing.
- Place the tubes in a thermostatic bath set to the desired reservoir temperature (e.g., 75°C).
- Allow the mixtures to equilibrate for a period of 24 to 72 hours, or until no further phase changes are observed.
- Visually inspect the tubes and classify the phase behavior according to the Winsor classification:
 - Winsor Type I: A lower-phase microemulsion in equilibrium with an excess oil phase.
 - Winsor Type II: An upper-phase microemulsion in equilibrium with an excess water phase.
 - Winsor Type III: A middle-phase microemulsion in equilibrium with both excess oil and water phases.
- Record the volumes of each phase to determine the solubilization parameters. The optimal formulation for EOR is typically found within the Winsor Type III region.

Protocol 2: Interfacial Tension (IFT) Measurement

Objective: To quantify the reduction in IFT between oil and water/brine upon the addition of **trihexyltetradecylphosphonium** chloride. The spinning drop tensiometer is particularly suited for measuring the ultra-low IFT values often achieved with effective surfactant systems.

Materials:

- Spinning drop tensiometer
- **Trihexyltetradecylphosphonium** chloride solution (at optimal concentration determined from phase behavior studies)
- Crude oil or model oil
- Brine (at optimal salinity)
- High-precision syringe pump

Procedure:

- Calibrate the spinning drop tensiometer according to the manufacturer's instructions.
- Fill the capillary tube of the tensiometer with the denser phase (typically the aqueous surfactant solution).
- Inject a small droplet of the less dense phase (oil) into the center of the capillary tube using a microsyringe.
- Begin rotating the capillary tube at a constant angular velocity. The centrifugal force will elongate the oil droplet.
- Allow the system to reach thermal and mechanical equilibrium at the desired temperature.
- Capture a high-resolution image of the elongated droplet.
- The software of the spinning drop tensiometer will analyze the shape of the droplet and calculate the interfacial tension based on the Vonnegut or Young-Laplace equation.

- Repeat the measurement at different rotational speeds to ensure the accuracy of the results.
- Perform measurements at various temperatures and salinities to map the IFT behavior of the system.

Protocol 3: Core Flooding Experiment

Objective: To evaluate the effectiveness of a **trihexyltetradecylphosphonium** chloride surfactant slug in displacing residual oil from a porous medium under simulated reservoir conditions.

Materials:

- Core flooding apparatus (including core holder, pumps, pressure transducers, and effluent collector)
- Reservoir core plug (e.g., Berea sandstone) or sand pack
- Crude oil
- Brine (formation and injection)
- **Trihexyltetradecylphosphonium** chloride surfactant slug (optimized formulation)
- Polymer solution (for mobility control, optional)

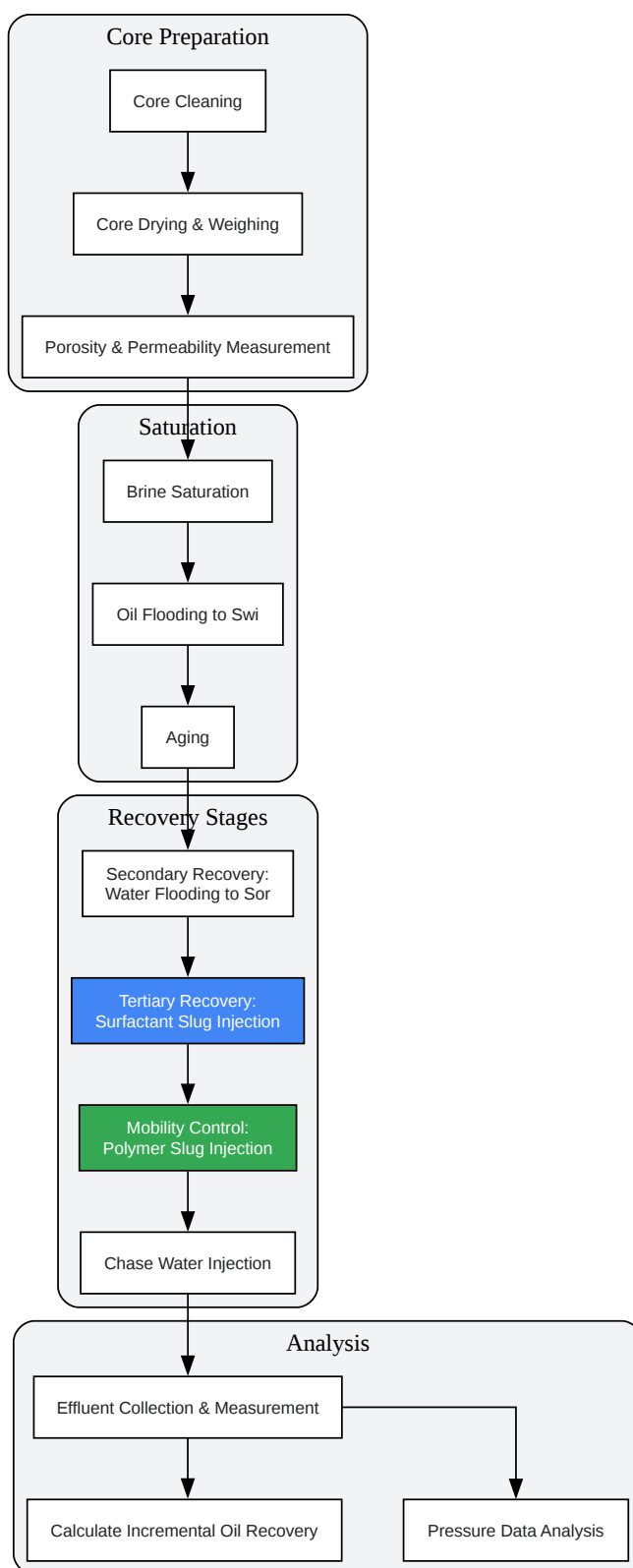
Procedure:

- Core Preparation:
 - Clean the core plug using appropriate solvents (e.g., toluene and methanol) to remove any residual hydrocarbons and salts.
 - Dry the core in an oven at a specified temperature until a constant weight is achieved.
 - Measure the dry weight, length, and diameter of the core.
 - Saturate the core with formation brine under vacuum to determine its pore volume and porosity.

- Measure the absolute permeability of the core to the formation brine.
- Oil Saturation:
 - Flood the brine-saturated core with crude oil at a high flow rate to displace the brine until irreducible water saturation (S_{wi}) is reached.
 - Age the core for a period (e.g., 1-2 weeks) at reservoir temperature to establish representative wettability conditions.
 - Calculate the initial oil in place (OOIP).
- Water Flooding (Secondary Recovery):
 - Inject formation brine into the core at a constant rate until oil production ceases (residual oil saturation, S_{or}).
 - Monitor the volume of oil and water produced and the pressure drop across the core.
 - Calculate the oil recovery factor from water flooding.
- Surfactant Flooding (Tertiary Recovery):
 - Inject a slug of the optimized **trihexyltetradecylphosphonium** chloride surfactant solution (typically 0.3-0.5 pore volumes).
 - (Optional) Follow the surfactant slug with a polymer slug of a similar size to provide mobility control and prevent viscous fingering.
 - Inject chase water (brine) until no more oil is produced.
 - Continuously monitor the produced fluids (oil and water volumes) and the differential pressure.
- Data Analysis:
 - Calculate the incremental oil recovery as a percentage of the OOIP after surfactant flooding.

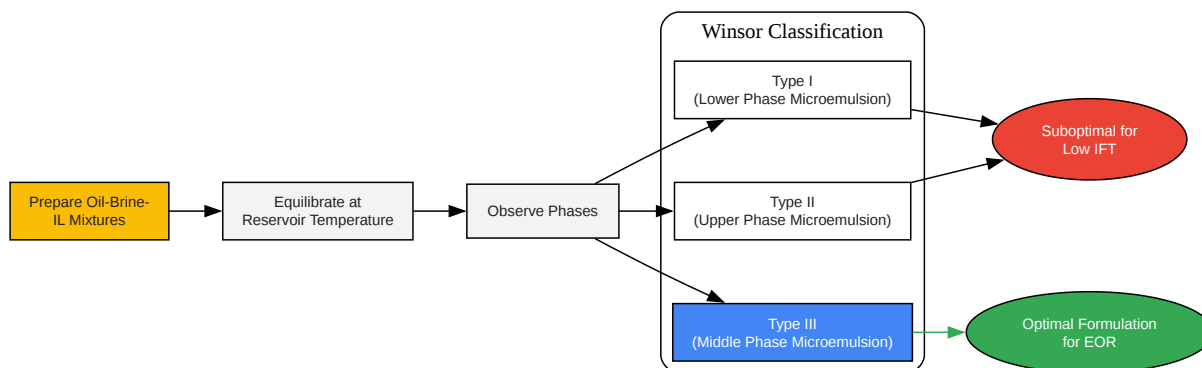
- Analyze the pressure data to understand the fluid mobility and potential for formation plugging.
- Analyze the composition of the effluent to assess surfactant retention in the core.

Visualizations



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Caption: Core Flooding Experimental Workflow.



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Caption: Phase Behavior Study Logic Diagram.

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